

Application Notes and Protocols for Lyophilized CART(62-76) Peptide

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Compound of Interest

Compound Name: CART(62-76)(human,rat)

Cat. No.: B561575

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed guidelines for the proper storage, handling, and use of lyophilized Cocaine- and Amphetamine-Regulated Transcript (CART) peptide fragment (62-76). Adherence to these protocols is crucial for maintaining peptide integrity, ensuring experimental reproducibility, and obtaining reliable results.

Product Information

- Peptide Name: CART (62-76) (human, rat)
- Sequence: NH₂-Tyr-Gly-Gln-Val-Pro-Met-Cys-Asp-Ala-Gly-Glu-Gln-Cys-Ala-Val-COOH[1]
- Molecular Formula: C₆₄H₉₉N₁₇O₂₃S₃[2][3]
- Molecular Weight: 1570.77 g/mol [2][3]
- Appearance: Lyophilized white powder[1]
- Purity: Typically >95% as determined by HPLC[2]
- Biological Activity: CART(62-76) is a biologically active fragment of the full-length CART peptide. It has been shown to inhibit food intake, induce anxiogenic-like effects, and modulate noradrenergic and serotonergic systems in the brain.[3][4] It does not appear to have a major effect on dopaminergic pathways.[3]

Storage and Stability

Proper storage of lyophilized CART(62-76) is critical to prevent degradation and ensure its long-term stability.

Data Presentation: Storage and Stability Guidelines

Condition	Temperature	Duration	Notes
Lyophilized Peptide (Unopened)	-20°C or colder	≥ 2 years	For long-term storage, keep in a freezer away from light and moisture.[3][5][6]
2-8°C	Up to 6 months	Suitable for short-term storage.[1]	
Room Temperature	Weeks to months	Stable for short periods, but refrigeration or freezing is recommended for optimal preservation. [5][7]	
Peptide in Solution (Stock)	-20°C	A few weeks	Avoid repeated freeze-thaw cycles by preparing single-use aliquots.[6][8][9] The shelf-life in solution is limited.[8]

- Important Considerations:
 - Peptides containing Cysteine (Cys), Methionine (Met), and Tryptophan (Trp) are susceptible to oxidation.[6][8] CART(62-76) contains both Cys and Met.
 - Lyophilized peptides are often hygroscopic (readily absorb moisture).[9][10] To minimize moisture absorption, allow the vial to equilibrate to room temperature in a desiccator

before opening.[\[5\]](#)[\[9\]](#)

- After weighing, it is recommended to purge the vial with an inert gas like nitrogen or argon before resealing.[\[5\]](#)

Experimental Protocols

This protocol outlines the steps to properly dissolve the lyophilized peptide for experimental use.

Materials:

- Vial of lyophilized CART(62-76) peptide
- Appropriate sterile solvent (e.g., sterile distilled water, 20% acetonitrile/water, or a buffer of choice)[\[3\]](#)[\[4\]](#)
- Sterile, low-protein binding microtubes for aliquoting
- Sterile pipette tips
- Vortex mixer
- Microcentrifuge

Procedure:

- Equilibration: Before opening, allow the vial of lyophilized peptide to warm to room temperature (preferably in a desiccator) to prevent condensation.[\[10\]](#)[\[11\]](#)
- Centrifugation: Briefly centrifuge the vial to ensure that all the lyophilized powder is collected at the bottom.[\[12\]](#)[\[13\]](#)
- Solvent Selection: The choice of solvent depends on the experimental application. A common solvent for CART(62-76) is a solution of 20% acetonitrile in sterile water to achieve a concentration of 1 mg/mL.[\[3\]](#)[\[4\]](#) For biological assays, sterile water or a buffer like PBS (pH 7.0-7.4) may be used.[\[11\]](#)

- Dissolution:
 - Carefully open the vial.
 - Using a sterile pipette, add the calculated volume of the chosen solvent to the vial to achieve the desired stock concentration.
 - Recap the vial and gently vortex or swirl to dissolve the peptide completely.[\[10\]](#)[\[12\]](#) Avoid vigorous shaking, as this can cause aggregation.[\[10\]](#)[\[13\]](#)
 - Visually inspect the solution to ensure it is clear and free of particulates.[\[14\]](#) If solubility is an issue, sonication may be helpful.[\[6\]](#)
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, it is highly recommended to aliquot the reconstituted peptide solution into single-use, sterile, low-protein binding microtubes.[\[6\]](#)[\[8\]](#)
 - Label the aliquots clearly with the peptide name, concentration, and date of reconstitution.
 - Store the aliquots at -20°C for short-term storage (a few weeks).[\[9\]](#) For longer-term storage of solutions, -80°C is preferable, although not always necessary.

This is a generalized protocol based on published studies. The exact dosage and administration route will depend on the specific experimental design.

Materials:

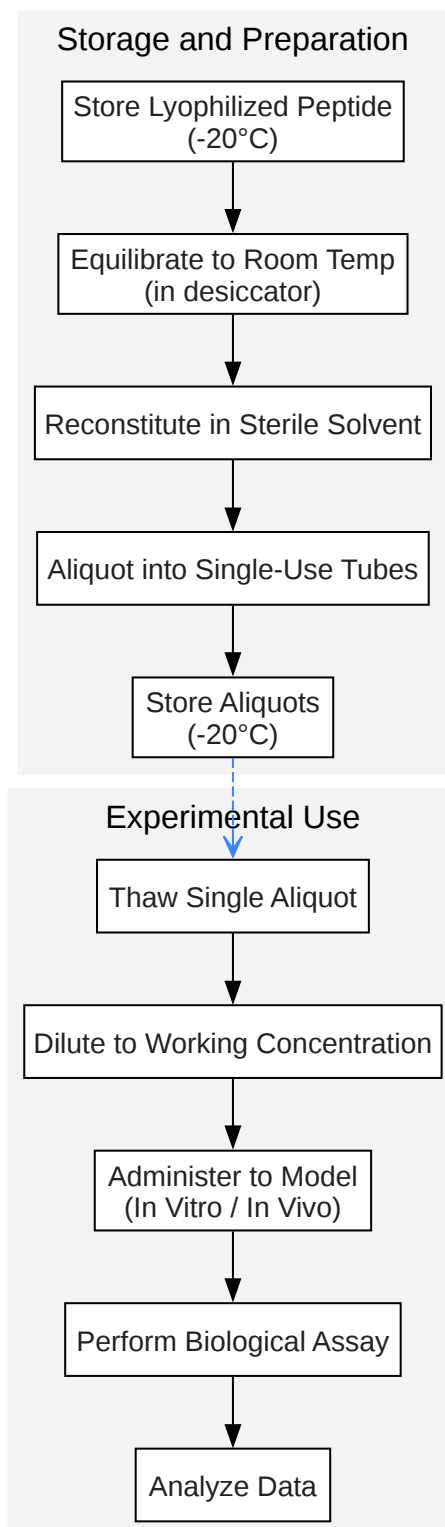
- Reconstituted CART(62-76) peptide solution
- Sterile saline or artificial cerebrospinal fluid (aCSF) for dilution
- Appropriate syringes and needles for the chosen administration route (e.g., intravenous, intraperitoneal, intracerebroventricular)
- Anesthetized or restrained animal model (e.g., rat)

Procedure:

- **Dilution:** On the day of the experiment, thaw a single-use aliquot of the CART(62-76) stock solution. Dilute the peptide to the final desired concentration using sterile saline or aCSF.
- **Dosage Calculation:** Dosages in published studies vary. For example, intrathecal administration in rats has been performed at doses of 3-10 nmol/rat.[\[15\]](#)[\[16\]](#) Intravenous administration has been documented at 30 µg/kg.[\[17\]](#) The optimal dose must be determined empirically for each experimental model.
- **Administration:** Administer the prepared CART(62-76) solution to the animal via the chosen route. Ensure proper technique to minimize stress and injury to the animal.
- **Observation:** Following administration, monitor the animal for the desired biological response (e.g., changes in food intake, locomotor activity, nociceptive thresholds) over the predetermined time course of the experiment.[\[16\]](#)[\[18\]](#)[\[19\]](#)

Visualizations

Experimental Workflow for Lyophilized CART(62-76) Peptide

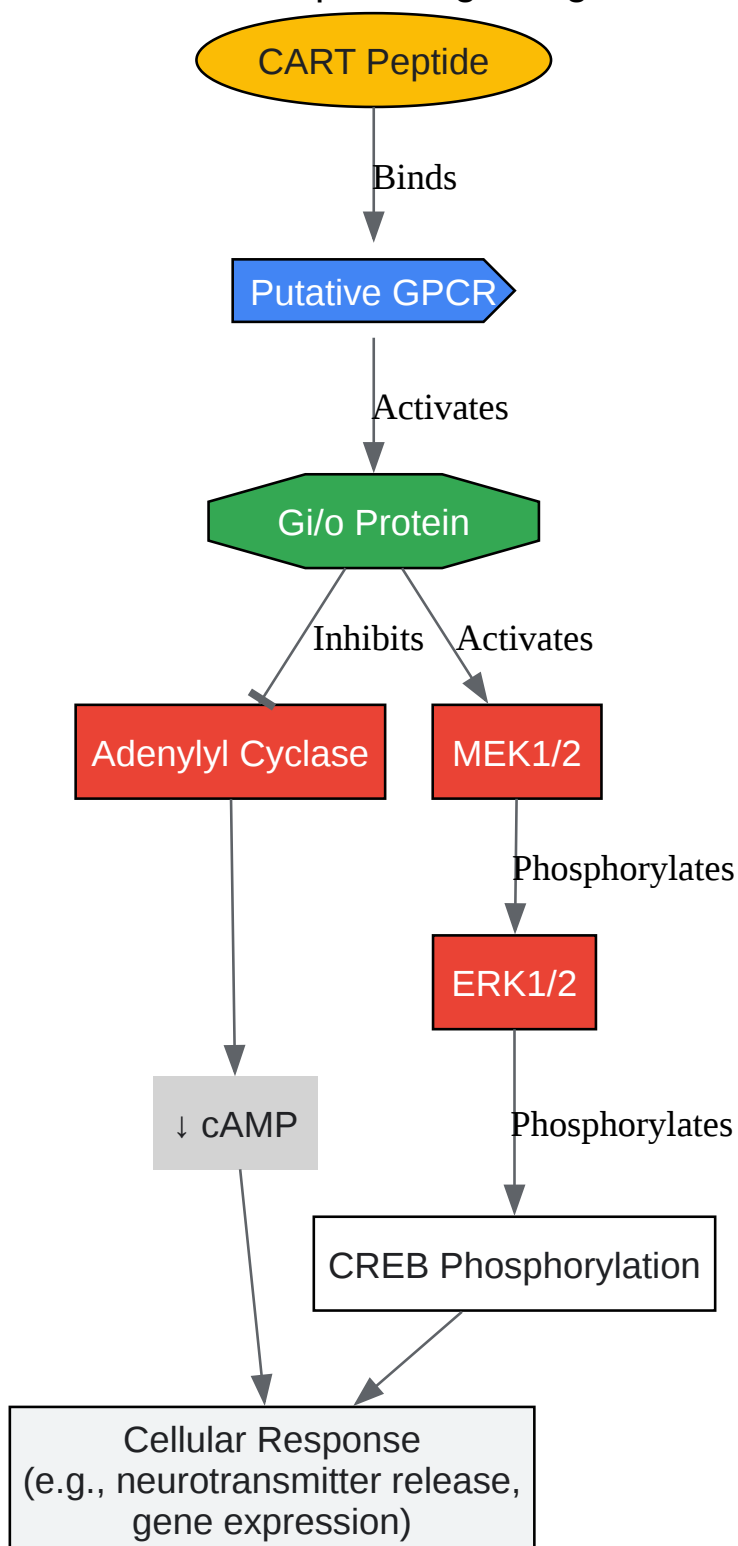


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Caption: Workflow for handling lyophilized CART(62-76) from storage to experimental use.

While a specific receptor for CART peptides has not been definitively identified, studies suggest they can activate G-protein coupled receptor (GPCR) signaling pathways.[20][21]

General CART Peptide Signaling Pathway



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Caption: Putative signaling pathways activated by CART peptides via a Gi/o-coupled GPCR.

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